An In-Depth Technical Guide to Dicresulene: Structure, Synthesis, and Properties

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Compound of Interest

Compound Name:	*Dicresulene*
CAS No.:	*78480-14-5*
Cat. No.:	*B108943*

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Abstract

Dicresulene, with the systematic IUPAC name 5,5'-Methylenebis(2-hydroxy-4-methylbenzenesulfonic acid), is a significant chemical entity closely related to the topical antiseptic and hemostatic agent, Policresulen. As a well-defined dimeric structure, **Dicresulene** serves as a crucial reference point in the quality control and impurity profiling of Policresulen-based pharmaceutical products. This guide provides a comprehensive overview of the chemical structure, synthesis, physicochemical properties, and known biological context of **Dicresulene**, tailored for professionals in the fields of chemical research and drug development.

Chemical Identity and Structure

Dicresulene is an aromatic sulfonic acid derivative characterized by two sulfonated cresol units linked by a methylene bridge. Its chemical identity is rigorously defined by the following identifiers:

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Identifier	Value	Source
IUPAC Name	2-hydroxy-5-[(4-hydroxy-2-methyl-5-sulfophenyl)methyl]-4-methylbenzenesulfonic acid	[1]
Synonyms	5,5'-Methylenebis(2-hydroxy-4-methylbenzenesulfonic acid); 3,3′-Methylenebis[6-hydroxy-4-methylbenzenesulfonic acid]	[2][3]
CAS Number	78480-14-5	[2][3]
Molecular Formula	$C_{15}H_{16}O_8S_2$	[2][4]
Molecular Weight	388.41 g/mol	[2][4]
Canonical SMILES	CC1=CC(=C(C=C1CC2=CC(=C(C=C2O)S(=O)(=O)O)C)O)S(=O)(=O)O	Inferred from IUPAC name and structural components

The structural formula of **Dicresulene** is presented below in a 2D diagram, generated from its known connectivity.

Caption: 2D Chemical Structure of **Dicresulene**.

Synthesis of **Dicresulene**

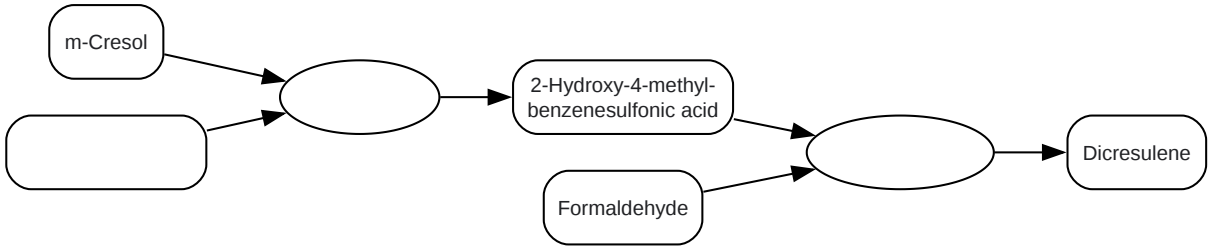
Dicresulene is known to be an impurity in the production of Policresulen, which is a polycondensation product of meta-cresolsulfonic acid and formaldehyde.[5] This indicates that the synthesis of **Dicresulene** involves the reaction of a sulfonated cresol with formaldehyde. A plausible synthetic pathway is the electrophilic aromatic substitution reaction where formaldehyde acts as the electrophile, linking two molecules of 2-hydroxy-4-methylbenzenesulfonic acid.

Conceptual Synthesis Workflow

The synthesis can be conceptualized as a two-step process:

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- Sulfonation of m-Cresol: The starting material, m-cresol, is first sulfonated to produce 2-hydroxy-4-methylbenzenesulfonic acid.
- Methylene Bridge Formation: The resulting sulfonic acid then undergoes a condensation reaction with formaldehyde, which forms the methylene bridge between two molecules of the sulfonated cresol.



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Caption: Conceptual workflow for the synthesis of **Dicresulene**.

Exemplary Laboratory-Scale Synthesis Protocol

While a specific, detailed protocol for the synthesis of pure **Dicresulene** is not readily available in the public domain, a representative procedure can be adapted from the known chemistry of phenol-formaldehyde reactions and sulfonations. The following is a hypothetical, yet plausible, experimental protocol for researchers to develop a specific synthesis.

Materials:

- m-Cresol
- Concentrated sulfuric acid (98%)
- Formaldehyde solution (37% in water)
- Sodium hydroxide
- Hydrochloric acid

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- Suitable solvent (e.g., water, acetic acid)

Procedure:

- Sulfonation of m-Cresol:
  - In a reaction vessel equipped with a stirrer and a thermometer, carefully add m-cresol to an equimolar amount of concentrated sulfuric acid while maintaining the temperature below 50°C.
  - Stir the mixture at a controlled temperature (e.g., 100-120°C) for several hours to ensure complete sulfonation. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC).
  - Upon completion, cool the reaction mixture and slowly pour it into ice-cold water to precipitate the crude 2-hydroxy-4-methylbenzenesulfonic acid.
  - Isolate the product by filtration and wash with cold water.
- Condensation with Formaldehyde:
  - Dissolve the synthesized 2-hydroxy-4-methylbenzenesulfonic acid in a suitable solvent (e.g., aqueous solution).
  - Add approximately 0.5 molar equivalents of formaldehyde solution to the reaction mixture.
  - Adjust the pH of the solution to acidic or basic conditions, as the condensation reaction can be catalyzed by either acid or base.
  - Heat the mixture under reflux for a defined period, monitoring the formation of **Dicresulene** by TLC or HPLC.
  - After the reaction is complete, cool the mixture and adjust the pH to precipitate the **Dicresulene**.
  - Collect the crude product by filtration.
- Purification:

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- The crude **Dicresulene** can be purified by recrystallization from a suitable solvent system (e.g., water-ethanol mixture).
- The purity of the final product should be confirmed by analytical techniques such as melting point determination, NMR spectroscopy, and mass spectrometry.

Physicochemical Properties

The physicochemical properties of **Dicresulene** are crucial for its handling, formulation, and understanding its behavior in biological systems.

Property	Value/Description	Source
Appearance	White to light beige solid	[4]
Solubility	Slightly soluble in DMSO and Methanol. As a sulfonic acid, it is expected to have high aqueous solubility.	[4]
pKa (predicted)	-0.74 ± 0.50 (for the sulfonic acid groups)	[4]
Density (predicted)	1.593 ± 0.06 g/cm³	[4]

The presence of two sulfonic acid groups and two hydroxyl groups imparts a high degree of polarity to the **Dicresulene** molecule, which is consistent with its expected high solubility in water.[5][6] The predicted low pKa value is characteristic of strong sulfonic acids.

Biological and Pharmaceutical Context

Dicresulene is primarily of interest due to its status as a known impurity of Policresulen.[2] Policresulen is utilized in medicine for its antiseptic and hemostatic properties. It is used in gynecology for the treatment of cervicitis and vaginal infections, and in dermatology for the treatment of skin lesions and for hemostasis after minor surgical procedures.[5]

The mechanism of action of Policresulen is attributed to its high acidity and its ability to coagulate proteins.[7] This leads to the selective denaturation of necrotic or pathological tissue,

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while leaving healthy tissue largely unaffected. Its antimicrobial effect is broad-spectrum, targeting bacteria, fungi, and some viruses.[6] It is highly probable that **Dicresulene**, being a significant and structurally related component, contributes to the overall biological activity profile of Policresulen.

While specific antimicrobial data for pure **Dicresulene** is scarce, the known broad-spectrum activity of Policresulen suggests that **Dicresulene** would also exhibit antimicrobial properties. Further research is warranted to elucidate the specific contribution of **Dicresulene** to the therapeutic effects and potential side effects of Policresulen preparations.

Conclusion

Dicresulene is a well-defined chemical compound that is intrinsically linked to the pharmaceutical agent Policresulen. Its defined structure provides a valuable analytical standard for the quality control of Policresulen. The synthesis of **Dicresulene** is based on established organic chemistry principles of sulfonation and formaldehyde condensation. Its physicochemical properties are dominated by the presence of polar sulfonic acid and hydroxyl groups, leading to high aqueous solubility. While its specific biological activities are not extensively studied in isolation, its structural similarity to the active components of Policresulen suggests a contribution to the overall therapeutic profile of this drug. This technical guide provides a foundational understanding of **Dicresulene** for researchers and professionals in the pharmaceutical sciences, highlighting the need for further investigation into its specific biological and pharmacological properties.

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